

Pygenic acid A molecular formula and weight

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Compound of Interest

Compound Name: *Pygenic acid A*

Cat. No.: *B020479*

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Pygenic Acid A: Molecular Characteristics

Pygenic acid A, a natural compound found in plants such as *Prunella vulgaris*, possesses a distinct molecular profile that is crucial for its bioactivity.^[1] This triterpenoid compound has a molecular formula of $C_{30}H_{48}O_4$.^[2] Its calculated molecular weight is 472.7 g/mol.^[2]

Physicochemical Data Summary

For clarity and comparative analysis, the key molecular identifiers for **Pygenic acid A** are summarized in the table below. This data is essential for researchers engaged in the analysis, synthesis, and experimental application of this compound.

Identifier	Value	Source
Molecular Formula	$C_{30}H_{48}O_4$	PubChem ^[2]
Molecular Weight	472.7 g/mol	PubChem ^[2]

Note: The provided data is based on computational analysis as reported by PubChem.

It is important to distinguish **Pygenic acid A** from its related compounds, Pygenic acid B and Pygenic acid C, which differ in their molecular formulas and weights, indicating variations in their chemical structures.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pygenic Acid A | C₃₀H₄₈O₄ | CID 15917998 - PubChem [pubchem.ncbi.nlm.nih.gov]
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